

Environmental persistence and half-life of 2,2',4,5,5'-Pentachlorobiphenyl

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Compound of Interest

Compound Name: 2,2',4,5,5'-Pentachlorobiphenyl

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An In-depth Technical Guide on the Environmental Persistence and Half-life of **2,2',4,5,5'-Pentachlorobiphenyl** (PCB-118)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2',4,5,5'-Pentachlorobiphenyl, designated as PCB-118, is a persistent organic pollutant of significant environmental and toxicological concern. As a member of the polychlorinated biphenyl (PCB) family, its chemical stability and lipophilicity contribute to its long-range transport, bioaccumulation, and resistance to degradation. This technical guide provides a comprehensive overview of the environmental persistence and half-life of PCB-118 across various environmental compartments and biological systems. It includes a detailed summary of its half-life in soil, sediment, water, and air, as well as its biological half-life in humans and other organisms. Furthermore, this document outlines the key experimental protocols for determining its persistence and details the primary abiotic and biotic degradation pathways.

Introduction to 2,2',4,5,5'-Pentachlorobiphenyl (PCB-118)

Polychlorinated biphenyls (PCBs) are a class of 209 synthetic chlorinated organic compounds (congeners) that were widely used in industrial applications such as dielectric fluids in

transformers and capacitors, heat transfer fluids, and as additives in plastics and paints due to their chemical stability and insulating properties.[1][2] The production of PCBs was banned in many countries in the 1970s due to their environmental persistence, bioaccumulation, and adverse health effects.[1]

PCB-118 is a pentachlorobiphenyl, meaning it has five chlorine atoms attached to the biphenyl structure. It is considered a "dioxin-like" PCB due to its ability to bind to the aryl hydrocarbon receptor (AhR), although with lower affinity than the most potent dioxin, 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD). This interaction can lead to a range of toxicological effects, including impacts on the endocrine, immune, and nervous systems.[3][4] Given its persistence and toxicity, understanding the environmental fate and half-life of PCB-118 is crucial for risk assessment and remediation strategies.

Environmental Persistence and Half-Life of PCB-118

The environmental persistence of PCB-118 is highly variable and dependent on the specific environmental compartment, prevailing environmental conditions (e.g., temperature, UV radiation, microbial activity), and the presence of other chemical species.

Data Presentation: Half-life of PCB-118

The following tables summarize the reported half-life values for PCB-118 in various environmental and biological matrices.

Table 1: Environmental Half-life of PCB-118

| Environmental Compartment | Half-life (Years) | Conditions/Study Details | Citation(s) |
|---------------------------|--------------------------|--|-------------|
| Soil | 6.8 - 25 | The half-life of PCBs in soil can range from years to decades. A study on anaerobic dechlorination in sediment, considered a proxy for dry soil in some assessments, derived a half-life of 6.8 years for PCB-118. Other studies on various PCB congeners in soil have reported half-lives ranging from 7 to 25 years. | [5][6] |
| Sediment | 6.8 - 10 | In anaerobic sediments from New Bedford Harbor, the half-life of PCB-118 was estimated to be 6.8 years. Another study on Hudson River sediments found an average elimination half-life of 10 years for PCB-118. | [5] |
| Water | Variable (Days to Years) | The half-life of PCBs in surface water is estimated to be highly variable, potentially ranging from days to years, influenced by factors like photolysis | [7] |

| | | |
|-----|------------|---|
| | | <p>and microbial degradation. Specific half-life values for PCB-118 in water are not frequently reported, but for readily biodegradable chemicals, a default half-life of 15 days in freshwater is often used for modeling, although this is likely a conservative estimate for a persistent compound like PCB-118.</p> |
| Air | > 24 hours | <p>The atmospheric lifetime of PCBs is primarily determined by their reaction with hydroxyl (OH) radicals. For many PCB congeners, including those with five chlorine atoms, the atmospheric half-lives are predicted to be longer than 24 hours.</p> |

[8][9]

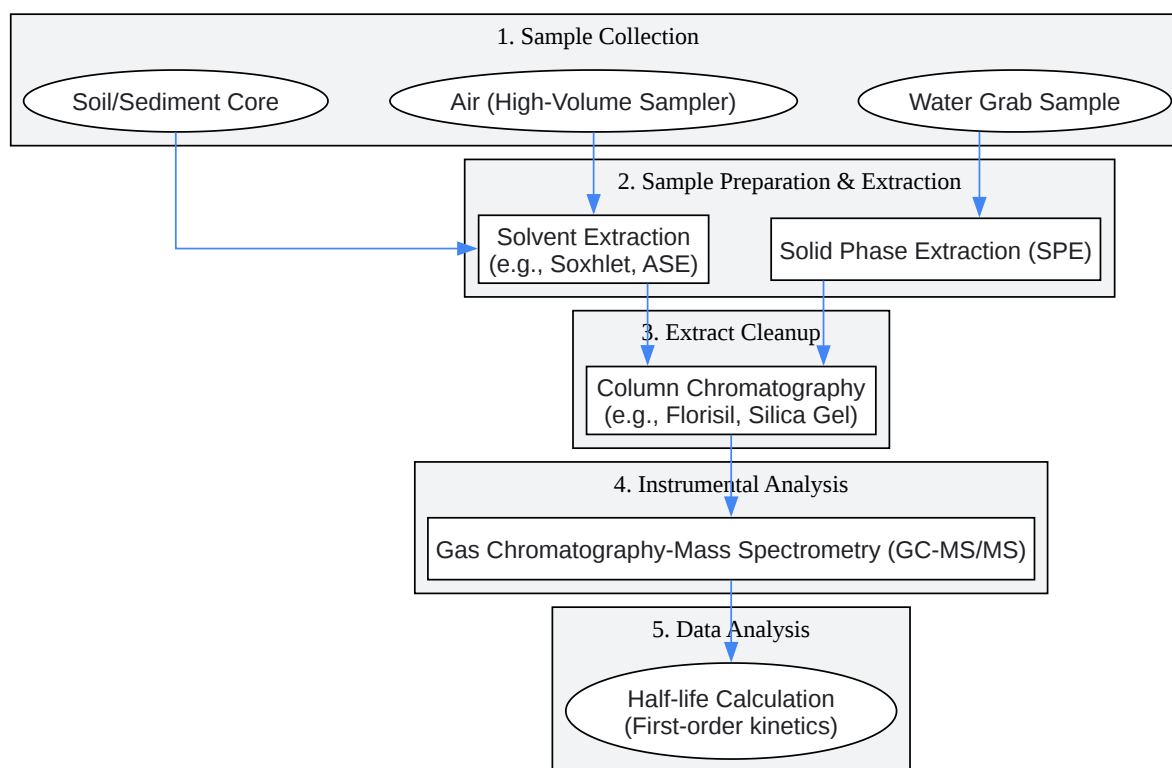
Table 2: Biological Half-life of PCB-118

| Organism | Tissue/Matrix | Half-life (Years) | Conditions/Study Details | Citation(s) |
|----------|--------------------|--------------------------------|---|---|
| Human | Serum/Plasma | 4.5 - 9.3 | Studies in children have shown apparent elimination half-lives of 4.5-5.5 years. Another study using a population pharmacokinetic model estimated an intrinsic elimination half-life of 9.3 years. A different model estimated an intrinsic elimination half-life of 6.3 years. | [10] [11] |
| Human | General Population | 6.65 | A study reported a total body amount related half-life of 6.65 years for PCB-118. | [12] |
| Rat | Liver | > 90 days (approx. 0.25 years) | Studies on rats administered a mixture of PCBs, including PCB-118, showed a total body burden half-life of over 90 days. | |

Experimental Protocols for Half-life Determination

The determination of the environmental and biological half-life of PCB-118 involves a multi-step process encompassing sample collection, extraction, cleanup, and instrumental analysis. The general workflow is applicable across different matrices with specific modifications.

General Experimental Workflow



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Caption: General workflow for determining the half-life of PCB-118.

Detailed Methodologies

3.2.1. Soil and Sediment Analysis

- **Sampling:** Soil and sediment samples are collected using core samplers to obtain depth profiles, which can provide historical deposition data. Surface grab samples are also common.
- **Extraction:** PCBs are extracted from the solid matrix using methods like Soxhlet extraction, accelerated solvent extraction (ASE), or ultrasonic extraction with solvents such as hexane, acetone, or a mixture thereof.[\[13\]](#)[\[14\]](#)
- **Cleanup:** The extracts are cleaned to remove interfering compounds. This is often achieved using column chromatography with adsorbents like Florisil, silica gel, or alumina.[\[14\]](#)
- **Quantification:** The concentration of PCB-118 is determined using high-resolution gas chromatography coupled with either an electron capture detector (GC-ECD) or, more commonly, a mass spectrometer (GC-MS or GC-MS/MS) for higher selectivity and sensitivity. [\[15\]](#)[\[16\]](#)
- **Half-life Calculation:** For field studies, the decline in concentration over time in dated sediment or soil cores is used to calculate the half-life, often assuming first-order decay kinetics.

3.2.2. Water Analysis

- **Sampling:** Large volume water samples (e.g., 1-4 liters) are collected.
- **Extraction:** PCBs are extracted from the water using liquid-liquid extraction with a non-polar solvent or by passing the water through a solid-phase extraction (SPE) cartridge (e.g., C18). [\[17\]](#)[\[18\]](#)
- **Cleanup and Quantification:** Similar to soil and sediment analysis, the extract is cleaned up and analyzed by GC-MS.[\[18\]](#)
- **Half-life Determination:** Laboratory studies often involve spiking water with PCB-118 and monitoring its degradation over time under controlled conditions (e.g., with exposure to UV

light to measure photodegradation).

3.2.3. Air Analysis

- **Sampling:** High-volume air samplers are used to draw a known volume of air through a filter (to capture particulate-bound PCBs) and a sorbent trap (e.g., polyurethane foam - PUF) to capture gas-phase PCBs.[\[19\]](#)
- **Extraction, Cleanup, and Quantification:** The filter and PUF are extracted, the extract is cleaned, and the concentration is determined by GC-MS.
- **Half-life Estimation:** Atmospheric half-life is often estimated using models that consider the rate of reaction with atmospheric oxidants, primarily the hydroxyl radical (OH•).[\[8\]](#)

3.2.4. Biological Sample Analysis

- **Sampling:** Blood (serum or plasma), adipose tissue, or milk samples are collected.
- **Extraction:** Lipids and PCBs are extracted using a solvent mixture. For serum, this may involve protein precipitation followed by liquid-liquid extraction.
- **Cleanup:** The lipid content is often removed, and the extract is cleaned using column chromatography.
- **Quantification:** Analysis is performed by GC-MS.
- **Half-life Calculation:** In humans, half-life is often determined through longitudinal studies that measure the decline in PCB body burden over time. Pharmacokinetic models are used to differentiate between apparent half-life (which includes ongoing exposure) and intrinsic half-life (the true elimination rate).[\[11\]](#)

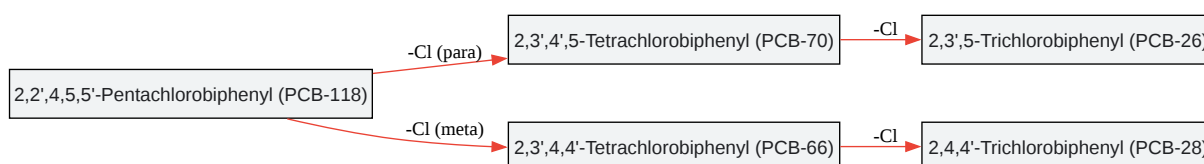
Degradation Pathways of PCB-118

The degradation of PCB-118 in the environment can occur through both biotic (microbial) and abiotic processes. The efficiency of these pathways is often slow, contributing to the persistence of this congener.

Biotic Degradation

Microbial degradation is a key process in the environmental fate of PCBs. It can occur under both anaerobic and aerobic conditions.

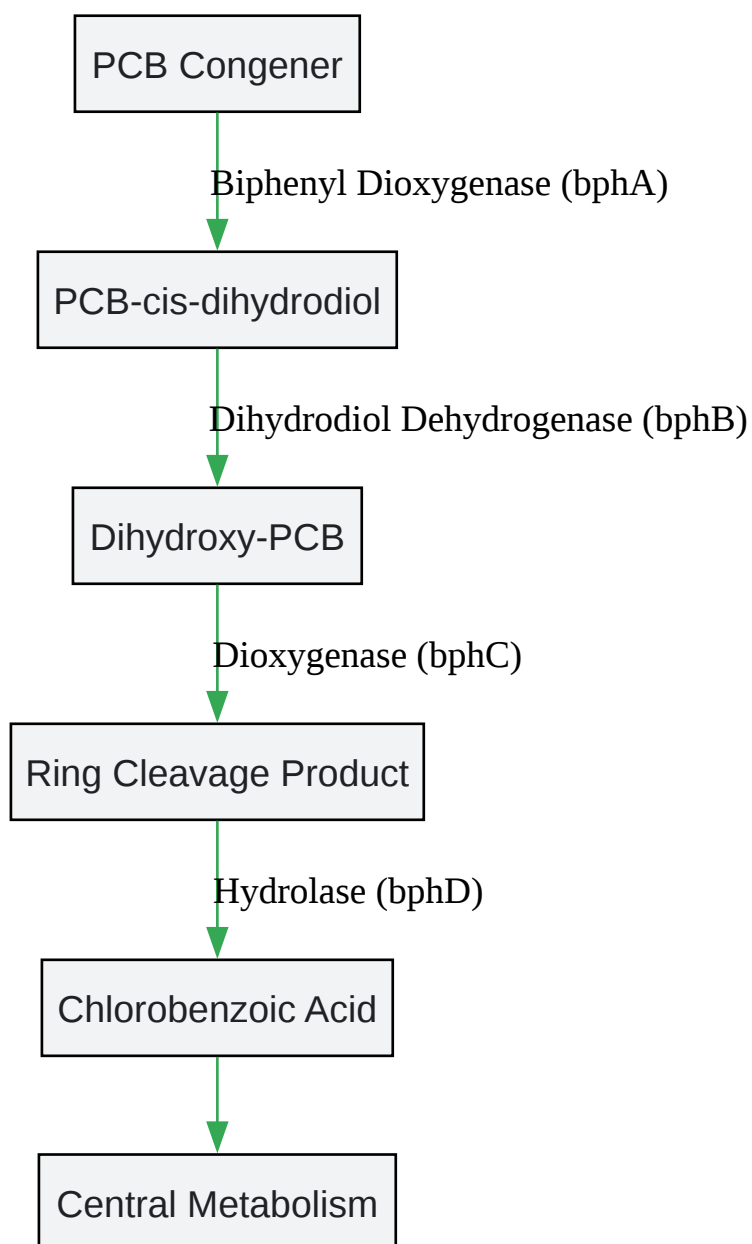
4.1.1. Anaerobic Reductive Dechlorination Under anaerobic conditions, such as in buried sediments, microorganisms can remove chlorine atoms from the biphenyl rings in a process called reductive dechlorination.[6] This process is generally more effective for more highly chlorinated PCBs. For PCB-118, this typically involves the removal of meta and para chlorines. [20]



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Caption: Anaerobic reductive dechlorination pathway of PCB-118.

4.1.2. Aerobic Biodegradation Aerobic bacteria can degrade less chlorinated PCBs through an oxidative pathway.[21] The initial step is catalyzed by a biphenyl dioxygenase, which introduces two hydroxyl groups onto one of the aromatic rings. The ring is then cleaved, and the resulting metabolites can enter central metabolic pathways. While aerobic degradation is more effective for PCBs with fewer chlorine atoms, some bacteria have shown the ability to degrade pentachlorobiphenyls.[22][23]



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Caption: General aerobic degradation pathway for PCBs by bacteria.

Abiotic Degradation

4.2.1. Photodegradation In the atmosphere and surface waters, PCBs can be degraded by sunlight (photolysis).^[24] This process can occur through direct absorption of UV radiation, leading to the cleavage of carbon-chlorine bonds, or indirectly through reactions with photochemically generated reactive species like hydroxyl radicals.^{[8][25]}

4.2.2. Chemical Oxidation In controlled environments, such as for soil remediation, chemical oxidation using strong oxidizing agents like Fenton's reagent (hydrogen peroxide and an iron catalyst) or persulfate can be used to destroy PCBs.[26] This process involves the generation of highly reactive free radicals that attack the PCB molecule.

Conclusion

2,2',4,5,5'-Pentachlorobiphenyl (PCB-118) is a highly persistent compound in the environment, with half-lives spanning several years to decades in soil and sediment. Its biological half-life in humans is also significant, in the range of several years, leading to long-term body burdens. While natural degradation processes such as microbial degradation and photolysis do occur, they are generally slow. A thorough understanding of the persistence and degradation pathways of PCB-118 is essential for developing effective risk assessment models and remediation technologies for contaminated sites. The experimental protocols outlined in this guide provide a framework for the continued study of this and other persistent organic pollutants.

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